

The Metabolism of α -L-Fucopyranose in *Escherichia coli*: A Technical Guide

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Compound of Interest

Compound Name: *alpha-L-fucopyranose*

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Introduction

L-fucose, a deoxyhexose sugar, is a crucial carbohydrate moiety found in a variety of glycoconjugates across different biological kingdoms. In the context of microbiology, the ability of *Escherichia coli* to utilize L-fucose as a carbon and energy source is a well-characterized metabolic process. This intricate pathway not only highlights the bacterium's metabolic versatility but also presents opportunities for biotechnological applications, including the production of fucosylated compounds and the development of novel antimicrobial strategies. This technical guide provides an in-depth overview of α -L-fucopyranose metabolism in *E. coli*, focusing on the core metabolic pathway, its regulation, quantitative data on key enzymatic reactions, and detailed experimental protocols for its study.

Core Metabolic Pathway of L-Fucose in *E. coli*

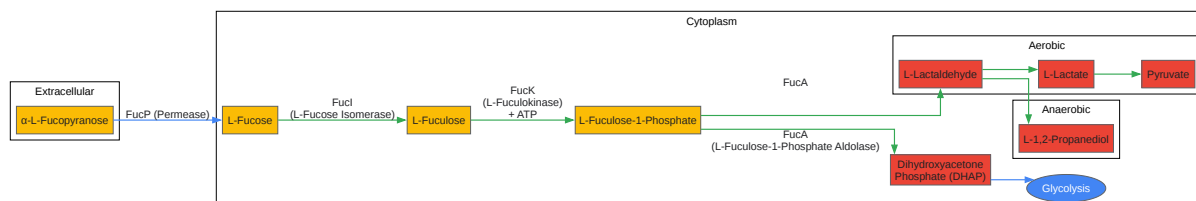
The catabolism of L-fucose in *Escherichia coli* is governed by the fuc regulon, which encodes the necessary enzymes and transport proteins for its utilization. The pathway involves the conversion of L-fucose into intermediates that can enter central carbon metabolism.

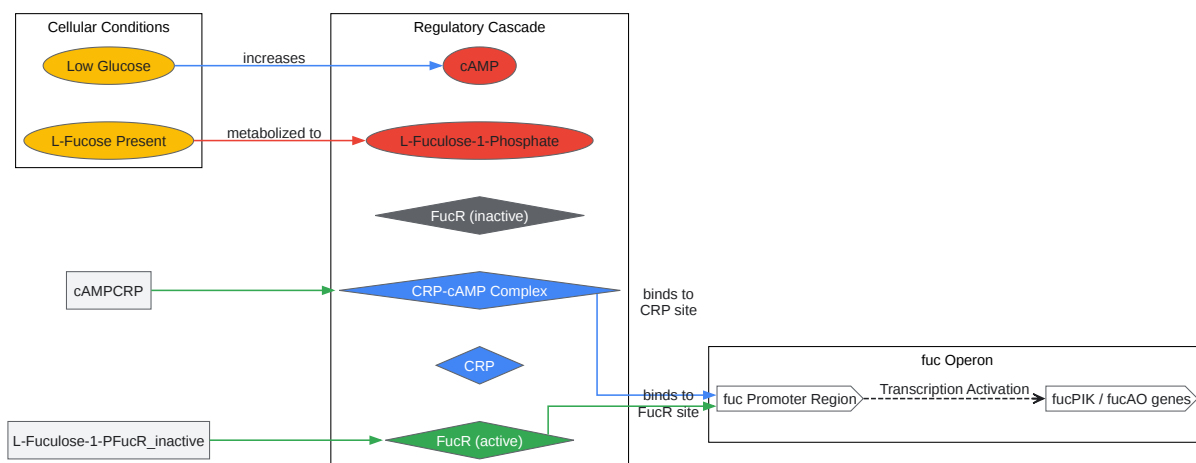
The initial step is the transport of L-fucose into the cytoplasm, which is mediated by the L-fucose permease (FucP), a proton-linked symporter.^[1] Once inside the cell, L-fucose is metabolized in a three-step enzymatic pathway:

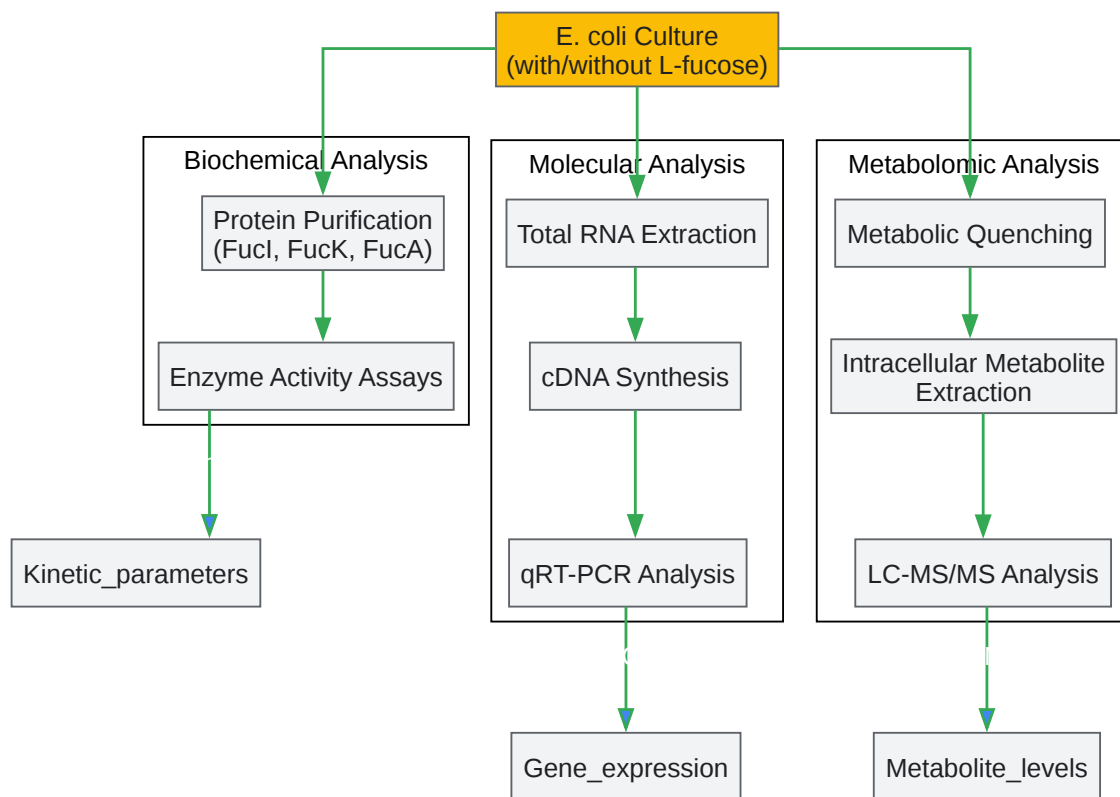
- Isomerization: L-fucose is isomerized to L-fuculose by L-fucose isomerase (FucI).^[2]^[3] This enzyme can also convert D-arabinose to D-ribulose.^[2]
- Phosphorylation: L-fuculose is then phosphorylated to L-fuculose-1-phosphate by L-fuculokinase (FucK), utilizing ATP as the phosphate donor.^[4]^[5]
- Aldol Cleavage: Finally, L-fuculose-1-phosphate aldolase (FucA) cleaves L-fuculose-1-phosphate into dihydroxyacetone phosphate (DHAP) and L-lactaldehyde.^[6]

DHAP directly enters the glycolysis pathway, while the fate of L-lactaldehyde is dependent on the presence of oxygen. Under aerobic conditions, it is oxidized to lactate, which can then be converted to pyruvate. In anaerobic conditions, L-lactaldehyde is reduced to L-1,2-propanediol.

Below is a diagram illustrating the core metabolic pathway of L-fucose in *E. coli*.







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References

- 1. Structural and functional diversity of bacterial cyclic nucleotide perception by CRP proteins - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Improved Sample Preparation for Untargeted Metabolomics Profiling of Escherichia coli - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. L-Fuculokinase - Wikipedia [en.wikipedia.org]
- 4. uniprot.org [uniprot.org]
- 5. cAMP receptor protein - Wikipedia [en.wikipedia.org]
- 6. A mutant crp allele that differentially activates the operons of the fuc regulon in Escherichia coli - PubMed [pubmed.ncbi.nlm.nih.gov]
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